

Application Notes and Protocols: Preparation of 3'-Deoxycytidine Stock Solutions

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Compound of Interest

Compound Name: 3'-Deoxycytidine

Cat. No.: B105747

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3'-Deoxycytidine (CAS: 7057-33-2) is a purine nucleoside analog that serves as a valuable tool in cancer research and drug development.^[1] Its primary mechanism of action involves the inhibition of DNA synthesis and the induction of apoptosis, making it a subject of interest for studying indolent lymphoid malignancies and other cancers.^[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **3'-Deoxycytidine** stock solutions.

Physicochemical Properties and Solubility Data

3'-Deoxycytidine is a white to light yellow solid with a molecular weight of 227.22 g/mol.^[1] For optimal experimental design, it is crucial to understand its solubility in various solvents. The following table summarizes the solubility and storage information for **3'-Deoxycytidine**.

Parameter	Value	Source
Molecular Formula	C ₉ H ₁₃ N ₃ O ₄	[1][2]
Molecular Weight	227.22 g/mol	
Appearance	White to light yellow solid	
Solubility in DMSO	100 mg/mL (440.10 mM)	
Solubility in Water	50 mg/mL	
Storage of Solid	4°C, protect from light	
Stock Solution Storage (-80°C)	6 months (protect from light)	
Stock Solution Storage (-20°C)	1 month (protect from light)	

Note: The use of newly opened, hygroscopic DMSO is recommended for optimal solubility. For aqueous solutions, it is advisable to prepare them fresh for each use.

Experimental Protocols

This section provides a detailed protocol for the preparation of a 100 mM stock solution of **3'-Deoxycytidine** in DMSO.

3.1. Materials

- **3'-Deoxycytidine** (CAS: 7057-33-2)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Protocol for Preparing a 100 mM Stock Solution in DMSO

- **Preparation:** Don personal protective equipment. Ensure the workspace is clean and sterile, preferably within a laminar flow hood.
- **Weighing:** Carefully weigh out the desired amount of **3'-Deoxycytidine** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 22.72 mg of **3'-Deoxycytidine** (Molecular Weight = 227.22 g/mol).
- **Dissolving:** Add the weighed **3'-Deoxycytidine** to a sterile microcentrifuge tube. Add the appropriate volume of sterile DMSO to achieve the final concentration of 100 mM. In this example, add 1 mL of DMSO.
- **Mixing:** Close the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.
- **Sterilization (Optional):** If required for the specific application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to product degradation, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Always protect the stock solution from light.

3.3. Preparation of Working Solutions

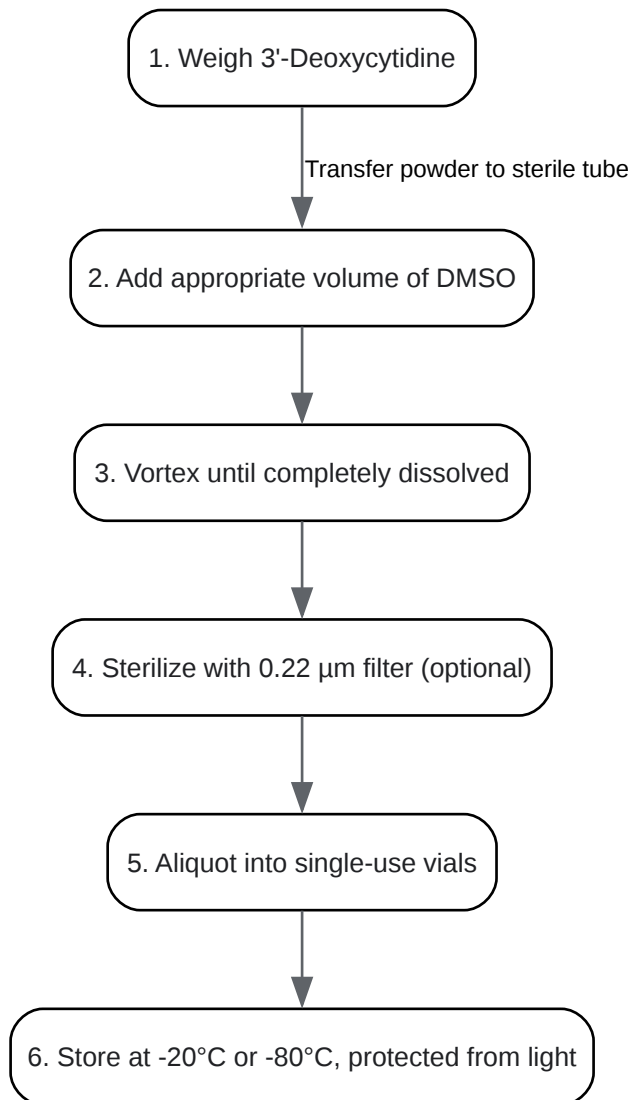
For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is less than 0.5% to avoid cellular toxicity. A step-wise dilution is recommended to prevent precipitation of the compound.

Visualizations

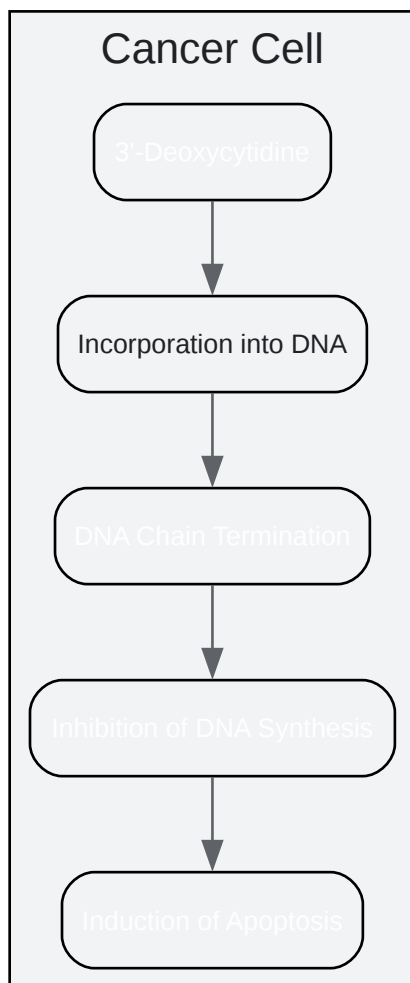
4.1. Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing a **3'-Deoxycytidine** stock solution.

Workflow for 3'-Deoxycytidine Stock Solution Preparation



Simplified Mechanism of Action of 3'-Deoxycytidine



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References

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